

# Personal protective equipment for handling 2-Fluoroaniline

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## Compound of Interest

Compound Name: 2-Fluoroaniline

Cat. No.: B146934

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## Essential Safety and Handling Guide for 2-Fluoroaniline

This guide provides immediate and essential safety protocols for laboratory professionals handling **2-Fluoroaniline**. It includes detailed information on personal protective equipment, operational procedures, emergency plans, and disposal methods to ensure the safe and compliant use of this chemical.

## Chemical Safety Data

The following table summarizes the key quantitative safety data for **2-Fluoroaniline**, providing a quick reference for hazard assessment.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> FN	[1]
Molecular Weight	111.12 g/mol	[1][2]
Appearance	Clear to yellow liquid	[2][3]
Odor	Mild sweet odor	[3][4]
Flash Point	60 °C (140 °F) Closed Cup	[4][5]
Boiling Point	175 °C (347 °F) at 760 mmHg	[4]
Melting Point	-28.5 °C (-19.3 °F)	[4]
Density	1.1513 g/cm <sup>3</sup> at 21 °C (69.8 °F)	[4]
Vapor Pressure	1.0 mmHg	[4]
Log Pow	1.386	[2]
UN Number	2941	[1]
Transport Hazard Class	6.1	[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The required PPE varies based on the scale of the operation and potential for exposure.

Protection Type	Standard Equipment	For Large Spills / Enclosed Spaces
Eye/Face	Tightly fitting safety goggles or a face shield (minimum 8-inch). Must conform to EN 166 (EU) or NIOSH (US) standards.[1][6]	Full-face respirator.[6]
Skin	Chemical-resistant gloves (e.g., rubber gloves, inspected before use), and a complete protective suit. Flame-retardant and antistatic clothing is recommended.[1][5][6]	Gas-tight suit (EN 943).[3]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood. If risk assessment indicates, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387).[1]	Self-contained breathing apparatus (SCBA) (EN 136 + EN 137).[3]

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Emergency eyewash stations and safety showers must be immediately accessible.[3]

### Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Read and understand the Safety Data Sheet (SDS).

- Handling: Avoid all contact with skin and eyes and prevent inhalation of vapors.[1] Do not eat, drink, or smoke in the handling area.[2]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1] Implement measures to prevent the buildup of electrostatic charge.[1]
- Hygiene: Wash hands thoroughly after handling and before breaks.[1] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[6]

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][6]
- Keep the container tightly closed and sealed.[1][6]
- Store locked up.[6]
- Store separately from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[7]

## Emergency Plan: Spills and Exposure

#### Accidental Release Measures:

- Evacuate: Immediately evacuate personnel from the spill area.[1]
- Ventilate & Isolate: Ensure adequate ventilation and remove all ignition sources.[1]
- Containment: Prevent the spill from entering drains or waterways.[6] Dam up the liquid spill if possible.[3]
- Cleanup:
  - Wear appropriate PPE, including respiratory protection.[1]
  - Absorb the spill with inert, non-combustible material (e.g., sand, silica gel, universal binder).[7]

- Collect the absorbed material using spark-proof tools into a suitable, closed container for disposal.[\[6\]](#)
- Clean the spill area thoroughly.

#### First Aid Procedures:

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[8]</a>
Skin Contact	Immediately remove all contaminated clothing. <a href="#">[6]</a> Wash the affected skin with plenty of soap and water for at least 15 minutes. <a href="#">[1]</a> If skin irritation or a rash occurs, get medical help. <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[1]</a> Remove contact lenses if present and easy to do so. <a href="#">[6]</a> Continue rinsing and seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[1]</a> Rinse the mouth with water. <a href="#">[2]</a> Never give anything by mouth to an unconscious person. <a href="#">[1]</a> Get emergency medical help immediately. <a href="#">[6]</a>

## Disposal Plan

All waste materials must be treated as hazardous waste.

- Collection: Collect waste **2-Fluoroaniline** and contaminated materials (e.g., absorbents, gloves) in properly labeled, sealed containers.[\[6\]](#) Do not mix with other waste.[\[3\]](#)
- Disposal: Dispose of the waste through a licensed professional waste disposal service.[\[1\]](#) Disposal must be in accordance with all applicable local, regional, and national regulations.

[2][3] Do not dispose of into drains or the environment.[6][9]

- Packaging: Dispose of contaminated packaging as unused product.[1]

Caption: Workflow for the safe handling of **2-Fluoroaniline** from preparation to disposal.

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